

2-Chloro-6-methyl-4-nitrophenol safety data sheet SDS

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Compound of Interest

Compound Name: 2-Chloro-6-methyl-4-nitrophenol

CAS No.: 4102-84-5

Cat. No.: B1296171

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Technical Monograph: 2-Chloro-6-methyl-4-nitrophenol

Operationalizing Safety, Synthesis, and Handling in Drug Discovery

Executive Summary

2-Chloro-6-methyl-4-nitrophenol (CMNP) is a halogenated nitro-cresol derivative serving as a critical intermediate in the synthesis of agrochemicals (fungicides) and azo dyes. Its structural features—a lipophilic methyl group, an electron-withdrawing nitro group, and an acidic phenolic hydroxyl—impart unique physicochemical behaviors that dictate its handling.

Core Hazard Insight: Beyond standard toxicity, CMNP acts as an uncoupler of oxidative phosphorylation. Researchers must treat this compound not merely as a skin irritant but as a metabolic toxicant capable of disrupting cellular respiration. This guide prioritizes the mitigation of this specific bio-energetic risk.

Physicochemical Profile & Structural Logic

Understanding the molecule's physical state is the first line of defense. The interplay between the nitro group (pKa lowering) and the methyl group (lipophilicity increasing) defines its environmental mobility and biological absorption.

Property	Value / Characteristic	Operational Implication
Molecular Formula	C ₇ H ₆ ClNO ₃	Precursor tracking in stoichiometry.
Molecular Weight	187.58 g/mol	Calculation of molar equivalents.
Physical State	Yellow Crystalline Solid	Dust explosion hazard; requires localized exhaust.
Melting Point	~108–112 °C (Predicted*)	Thermal stability limit for reaction monitoring.
Acidity (pKa)	~7.0–7.5 (Estimated)	Acidic enough to be extracted by weak bases (NaHCO ₃).
LogP (Lipophilicity)	2.4 (Computed)	High membrane permeability; readily absorbed through skin.
Solubility	Soluble in organic solvents (EtOH, DMSO); Low in water.	Use DMSO for biological assays; avoid aqueous waste commingling.

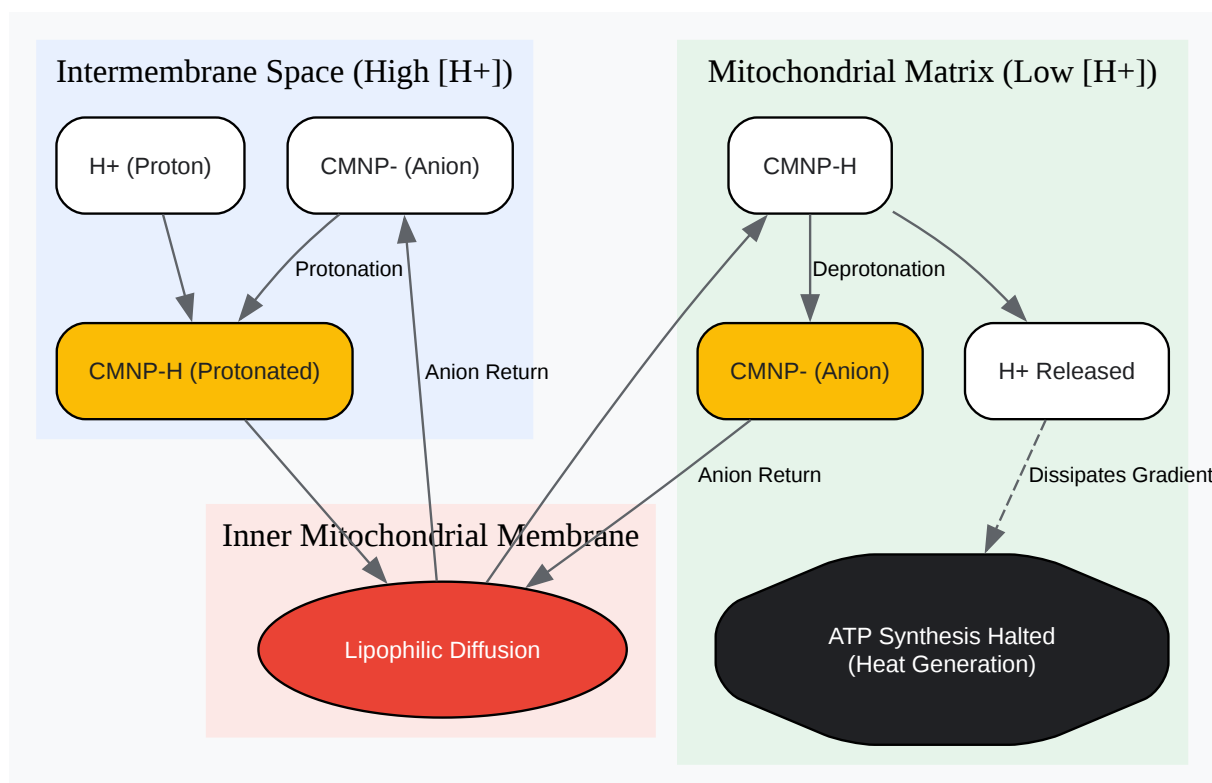
*Note: Exact experimental melting points vary by crystal habit and purity. Values derived from structural analogs (e.g., 2-chloro-4-nitrophenol).[1]

Toxicological Mechanisms: The "Why" Behind the Hazard

Standard SDSs list "Acute Toxicity," but fail to explain the mechanism. CMNP toxicity is driven by its ability to shuttle protons across the mitochondrial membrane, collapsing the proton motive force (PMF) required for ATP synthesis.

Mechanism of Action: Mitochondrial Uncoupling

The phenolic hydroxyl group is weakly acidic. In the intermembrane space (high $[H^+]$), CMNP becomes protonated. Being lipophilic, it diffuses across the inner mitochondrial membrane into the matrix. There, in the higher pH environment, it releases the proton, effectively "short-circuiting" the ATP synthase gradient.



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Figure 1: The protonophore cycle of **2-Chloro-6-methyl-4-nitrophenol**, leading to uncoupling of oxidative phosphorylation.

Synthesis & Degradation Context

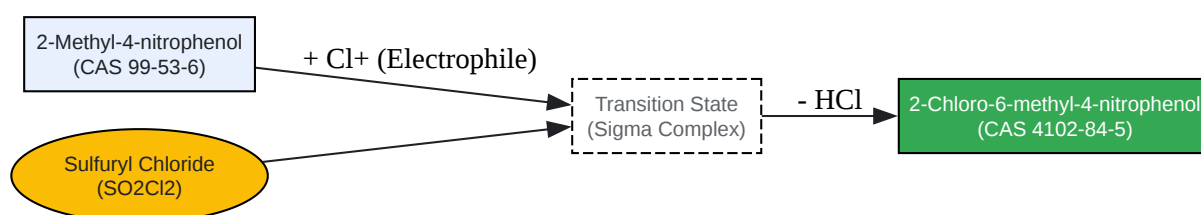
For researchers synthesizing or disposing of CMNP, understanding its formation and breakdown is vital.

Proposed Synthetic Pathway

The most direct synthesis involves the chlorination of 2-methyl-4-nitrophenol. The hydroxyl group (-OH) is the strongest ortho/para director, directing the incoming chlorine to the vacant ortho position (Position 6 relative to methyl, or Position 2 relative to OH).

Reaction Logic:

- Substrate: 2-Methyl-4-nitrophenol (CAS 99-53-6).[2]
- Reagent: Sulfuryl Chloride (SO₂Cl₂) or Cl₂ gas.[3]
- Conditions: Controlled temperature (<40°C) to prevent polychlorination.



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Figure 2: Electrophilic aromatic substitution pathway for CMNP synthesis.

Operational Safety Protocols (Self-Validating Systems)

Storage & Stability[5]

- Condition: Store under inert atmosphere (Argon/Nitrogen) if possible, though air stable.
- Validation: Visual inspection.[4][5] Darkening of the yellow powder indicates surface oxidation or photodecomposition.
- Incompatibility: Segregate from strong bases (forms explosive salts) and reducing agents (reduction of nitro group to amine is exothermic).

Emergency Response: The "Neutralize & Contain" Workflow

Do not treat spills with water alone, as this spreads the lipophilic toxicant.

Step-by-Step Spill Protocol:

- Isolate: Evacuate 10m radius. Don PPE (Double Nitrile Gloves, P100 Respirator).
- Solid Spill: Do not sweep (dust generation). Cover with weak base (Sodium Carbonate) to form the non-volatile salt.
- Solvent Spill: Absorb with vermiculite.
- Decontamination: Wash surface with 5% NaOH in Ethanol (converts residue to soluble phenolate), followed by water.

Waste Disposal[7][8]

- Classification: Hazardous Chemical Waste (Toxic/Irritant).
- Pre-treatment: Verify pH. Acidic solutions must not be mixed with cyanide or sulfide waste streams.
- Destruction: High-temperature incineration (>1000°C) with scrubber for NO_x and HCl gases.

Regulatory & Compliance Data

- GHS Classification:
 - Acute Tox. 4 (Oral): H302 (Harmful if swallowed).
 - Skin Irrit. 2: H315 (Causes skin irritation).[6]
 - Eye Irrit. 2A: H319 (Causes serious eye irritation).[6][7]
 - STOT SE 3: H335 (May cause respiratory irritation).[7]

- REACH/TSCA: Verify inventory status before import. Often treated as a Low Volume Exemption (LVE) substance in R&D.

References

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